

Essential Safety and Operational Guide for Handling DMT003096

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DMT003096

Cat. No.: B12412054

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for the HSP70 inhibitor **DMT003096** (CAS No. 912361-26-3), including operational and disposal plans to foster a secure research environment.

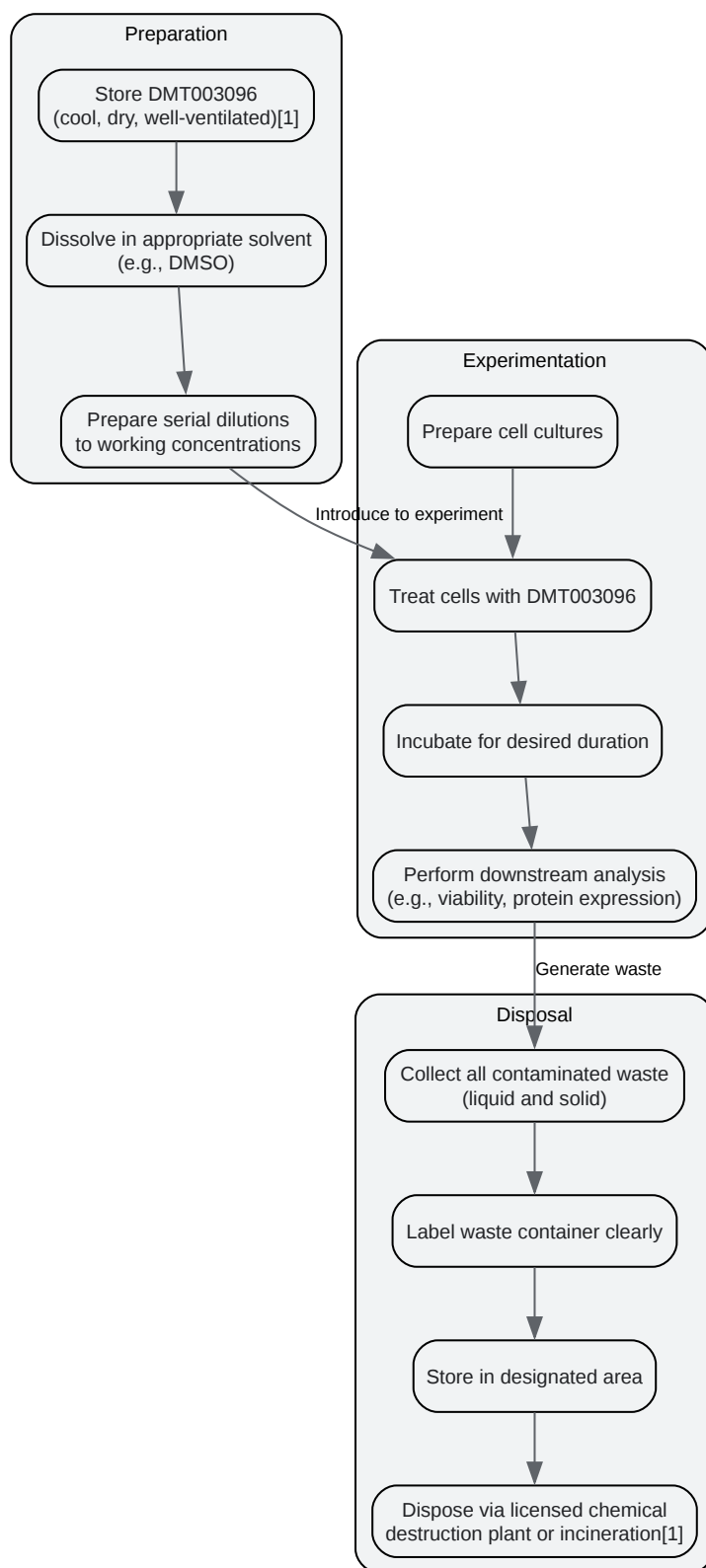
Personal Protective Equipment (PPE) and Safety Measures

While a comprehensive GHS classification for **DMT003096** is not readily available, adherence to standard laboratory safety protocols for handling chemical compounds with unknown toxicity is crucial. The following table summarizes the recommended personal protective equipment and safety measures.^[1]

Category	Requirement	Specification
Eye Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1]
Hand Protection	Chemical Impermeable Gloves	Handle with gloves inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. [1]
Body Protection	Protective Clothing	Wear suitable protective clothing. For firefighting, fire/flammable resistant and impervious clothing is necessary. [1]
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [1] In case of inadequate ventilation during firefighting, wear a self-contained breathing apparatus. [1]
Ventilation	Engineering Controls	Handle in a well-ventilated place. Ensure adequate ventilation to keep airborne concentrations low. [1]
Hygiene	Good Laboratory Practices	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. [1]

Experimental Workflow: Handling and Preparation of DMT003096

The following diagram outlines a general workflow for the preparation and use of **DMT003096** in a laboratory setting, based on common practices for similar small molecule inhibitors.



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References

- 1. targetmol.com [targetmol.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com